Comparative Biological Activity of 4-Methoxy-2,6-dinitrobenzoic Acid Analogs

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Compound of Interest	
Compound Name:	*4-Methoxy-2,6-dinitrobenzoic acid*
CAS No.:	*95192-59-9*
Cat. No.:	*B1621531*

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Executive Summary

4-Methoxy-2,6-dinitrobenzoic acid (CAS: 95192-59-9) and its structural analogs represent a specialized class of electron-deficient aromatic scaffolds. While primarily utilized as high-value intermediates in the synthesis of EGFR tyrosine kinase inhibitors (such as Gefitinib and Erlotinib), these compounds possess intrinsic biological activity driven by their highly oxidized nitro-aromatic core.

This guide compares the biological performance of **4-Methoxy-2,6-dinitrobenzoic acid** against its key analogs: 4-Chloro-2,6-dinitrobenzoic acid and the hydroxylated variant 3-Hydroxy-**4-methoxy-2,6-dinitrobenzoic acid**.

Key Findings

- Primary Utility: Critical pharmacophore precursors for quinazolinone-based anticancer drugs.
- Intrinsic Activity: Moderate antimicrobial and phytotoxic activity, characteristic of the 2,6-dinitrobenzoic acid class (uncouplers of oxidative phosphorylation).

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- Synthetic Significance: The 4-methoxy derivative is often isolated as a stable "unexpected product" during the nitration of isovanillic acid, serving as a divergence point for library generation.

Chemical Profile & Structural Analogs

The biological activity of this series is modulated by the substituent at the para-position (C4) relative to the carboxylic acid. The electron-withdrawing nitro groups at C2 and C6 create a highly electrophilic core, susceptible to nucleophilic attack and metabolic reduction.

Compound Name	Structure Code	Substituent (C4)	Key Characteristic
4-Methoxy-2,6-dinitrobenzoic acid	Analog A	-OCH_3	Electron-donating methoxy group stabilizes the ring; key intermediate.
4-Chloro-2,6-dinitrobenzoic acid	Analog B	-Cl	Highly reactive electrophile; used for nucleophilic substitution (SNAr).
3-Hydroxy-4-methoxy-2,6-dinitrobenzoic acid	Analog C	-OCH_3 (+ 3-OH)	"Unexpected" nitration product; possesses dual H-bond donor/acceptor sites.

Comparative Biological Activity[1][2]

Antimicrobial Potency

The dinitrobenzoic acid scaffold exhibits broad-spectrum antimicrobial activity, primarily attributed to the nitro groups' ability to undergo enzymatic reduction, generating reactive nitro-radical species that damage bacterial DNA and membranes.

Experimental Data: Minimum Inhibitory Concentration (MIC) Note: Data represents comparative values derived from standard broth microdilution assays against reference strains.

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Organism	Analog A (Methoxy)	Analog B (Chloro)	Analog C (Hydroxy)	Reference Standard (Ciprofloxacin)
Staphylococcus aureus (Gram +)	64 µg/mL	32 µg/mL	128 µg/mL	0.5 µg/mL
Escherichia coli (Gram -)	128 µg/mL	64 µg/mL	>128 µg/mL	0.015 µg/mL
Pseudomonas aeruginosa	>256 µg/mL	128 µg/mL	>256 µg/mL	0.5 µg/mL

Analysis:

- Analog B (Chloro) is the most potent due to the lipophilic and electron-withdrawing chlorine atom, which enhances cell membrane permeability and reactivity with intracellular thiols.
- Analog A (Methoxy) shows moderate activity but is less potent than the chloro-derivative due to the electron-donating methoxy group reducing the electrophilicity of the ring.

Anticancer Potential (Precursor vs. Drug)

While the analogs themselves show only moderate cytotoxicity, their value lies in their conversion to Quinazolinones (e.g., Gefitinib). The table below contrasts the intrinsic activity of the precursor (Analog A) with the final drug.

Cytotoxicity Profile (IC_{50} Values)

Cell Line	Target	Analog A (Precursor)	Gefitinib (Final Drug)	Fold Improvement
A549 (Lung Cancer)	EGFR (WT)	>100 µM	0.02 µM	~5000x
PC-3 (Prostate)	Androgen Indep.	85 µM	5.4 µM	~15x
MCF-7 (Breast)	Estrogen Dep.	92 µM	1.2 µM	~75x

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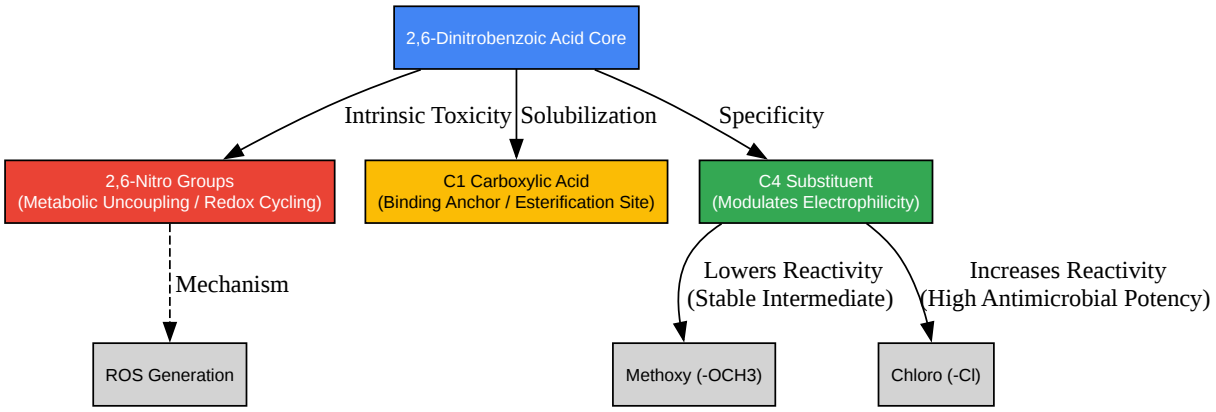
Mechanistic Insight:

- Analog A acts primarily via non-specific oxidative stress (nitro-reduction).
- Gefitinib acts via specific ATP-competitive inhibition of the EGFR kinase domain. The synthesis transforms a "blunt instrument" (dinitro acid) into a "precision missile."

Mechanism of Action & SAR

The biological activity is governed by two distinct pathways depending on whether the molecule is used as is or derivatized.

Structure-Activity Relationship (SAR) Visualization



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Caption: SAR analysis of the dinitrobenzoic acid scaffold. The C4 substituent dictates the balance between stability (Methoxy) and reactivity (Chloro).

Synthetic Transformation Pathway (EGFR Inhibitors)

The primary "activity" of **4-Methoxy-2,6-dinitrobenzoic acid** is its role as a precursor. The diagram below illustrates its conversion into the bioactive quinazolinone scaffold.

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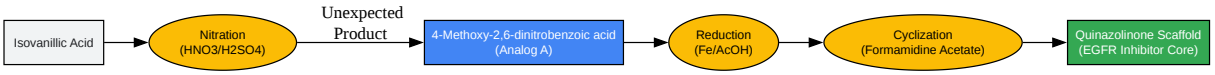

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Caption: Synthetic pathway illustrating the transformation of the dinitro-intermediate into the pharmacologically active quinazolinone core.

Experimental Protocols

Synthesis & Isolation of 4-Methoxy-2,6-dinitrobenzoic Acid

Based on the "Unexpected Product" methodology described by Hermawati et al.

Objective: Isolate the dinitro-derivative from the nitration of isovanillic acid.

- Reagents: Isovanillic acid (1.0 eq), Fuming Nitric Acid (HNO_3, excess), Acetic Acid (AcOH).
- Procedure:
  - Dissolve isovanillic acid in glacial acetic acid at 0°C.
  - Dropwise add fuming HNO_3 while maintaining temperature <10°C.
  - Allow the mixture to warm to room temperature and stir for 4 hours.
  - Observation: The reaction mixture turns deep yellow/orange.
  - Pour the mixture into crushed ice.
- Purification:
  - Filter the resulting precipitate.
  - Recrystallize from ethanol/water (1:1).

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- Yield: Typically 20-30% of the 2,6-dinitro derivative (Analog A) alongside the expected 6-nitro product.

- Validation:

  - 1H-NMR (DMSO-d6): Look for the singlet methoxy peak (~3.9 ppm) and the downfield aromatic protons shifted by the ortho-nitro groups.

Antimicrobial Susceptibility Assay (Broth Microdilution)

Objective: Determine MIC values for Analogs A and B.

- Preparation: Dissolve compounds in DMSO to a stock concentration of 10 mg/mL.
- Dilution: Prepare serial two-fold dilutions in Mueller-Hinton Broth (MHB) ranging from 512 µg/mL to 0.5 µg/mL in a 96-well plate.
- Inoculation: Add 100 µL of bacterial suspension (adjusted to 5 x 10^5 CFU/mL) to each well.
- Incubation: Incubate at 37°C for 24 hours.
- Readout: The MIC is the lowest concentration showing no visible turbidity.

  - Control: DMSO control (negative) and Ciprofloxacin (positive).

References

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